Application Note: Large-Scale Synthesis of 4-(Azetidin-1-yl)-2-methylaniline

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Compound of Interest

Compound Name:	*4-(Azetidin-1-yl)-2-methylaniline*
CAS No.:	*344405-56-7*
Cat. No.:	*B1501084*

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Abstract

The incorporation of the azetidine ring into aniline scaffolds is a critical strategy in modern medicinal chemistry to modulate lipophilicity and metabolic stability while reducing the steric footprint compared to larger saturated heterocycles.[1] This protocol details a scalable, two-step synthesis of **4-(Azetidin-1-yl)-2-methylaniline** starting from commercially available 4-fluoro-2-methyl-1-nitrobenzene.[1] The route utilizes a regioselective Nucleophilic Aromatic Substitution (

) followed by a chemoselective reduction, avoiding expensive palladium catalysts and minimizing the risk of azetidine ring opening.[1]

Strategic Retrosynthesis & Route Selection

To ensure scalability and economic viability, we evaluate two primary routes. The

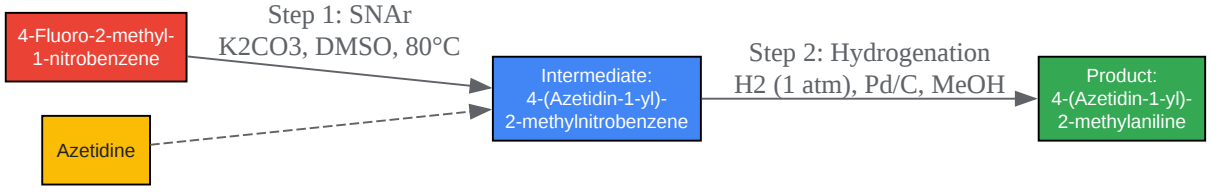
Route is selected as the "Golden Route" due to the high activation of the fluoro-nitro precursor and the avoidance of heavy metals in the C-N bond formation step.[1]

Route Comparison

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Feature	Route A: + Reduction (Selected)	Route B: Pd-Catalyzed Buchwald-Hartwig
Starting Material	4-Fluoro-2-methylnitrobenzene (Cheap)	4-Bromo-2-methylaniline (Moderate)
Reagents	Azetidine, , /Pd-C	Azetidine, Pd(OAc) , BINAP, NaO Bu
Cost	Low	High (Catalyst + Ligand cost)
Purification	Crystallization (Intermediate & Product)	Column Chromatography often required
Scalability	High (Standard Unit Ops)	Moderate (Catalyst removal issues)

Reaction Pathway Visualization



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Caption: Two-step synthetic pathway utilizing nucleophilic aromatic substitution followed by catalytic hydrogenation.[1][2]

Detailed Experimental Protocol

Step 1: Synthesis of 4-(Azetidin-1-yl)-2-methylnitrobenzene

Principle: The nitro group at the C1 position strongly activates the C4-fluorine toward nucleophilic attack.[1] The steric bulk of the ortho-methyl group at C2 does not significantly hinder the attack at the para-position (C4).[1]

Materials:

- 4-Fluoro-2-methyl-1-nitrobenzene (1.0 equiv)[1]
- Azetidine (1.1 equiv) [Note: Azetidine is volatile and toxic; handle in fume hood][1]
- Potassium Carbonate (

  ), anhydrous, granular (1.5 equiv)[1]
- Solvent: Dimethyl Sulfoxide (DMSO) or Acetonitrile (MeCN).[1] DMSO is preferred for rate on >100g scale.[1]

Procedure:

- Charging: To a clean, dry reactor (equipped with mechanical stirring and internal temperature probe), charge 4-Fluoro-2-methyl-1-nitrobenzene (100 g, 0.645 mol) and DMSO (500 mL, 5 vol).
- Base Addition: Add

  (133.6 g, 0.967 mol) in a single portion. The suspension is stirred at ambient temperature for 15 minutes.[1]
- Nucleophile Addition: Add Azetidine (40.5 g, 0.709 mol) dropwise via an addition funnel over 30 minutes.
  - Critical Control: The reaction is exothermic.[1] Maintain internal temperature

    C during addition.
- Reaction: Heat the mixture to 80°C and stir for 4–6 hours.
  - IPC (In-Process Control):[1] Monitor by HPLC/TLC until starting material < 1.0%.[1]

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- Quench & Workup: Cool the reaction mixture to 20°C. Slowly pour the mixture into Ice-Water (2.0 L) with vigorous stirring. The product will precipitate as a yellow/orange solid.[1]
- Isolation: Filter the solid using a Büchner funnel. Wash the cake with water (

  mL) to remove residual DMSO and inorganic salts.[1]
- Drying: Dry the solid in a vacuum oven at 45°C for 12 hours.
  - Expected Yield: 85–92%[1]
  - Appearance: Yellow crystalline solid.[1]

Step 2: Reduction to 4-(Azetidin-1-yl)-2-methylaniline

Principle: Catalytic hydrogenation is the cleanest method.[1] However, azetidine rings are strained and can undergo hydrogenolysis (ring-opening) under vigorous conditions.[1] Mild conditions (atmospheric pressure, ambient temp) are strictly required.[1]

Materials:

- 4-(Azetidin-1-yl)-2-methylnitrobenzene (Intermediate from Step 1)[1]
- Catalyst: 10% Palladium on Carbon (Pd/C), 50% wet (5 wt% loading relative to substrate)[1]
- Hydrogen Gas (

) or Ammonium Formate (for transfer hydrogenation)[1]
- Solvent: Methanol (MeOH) or Ethanol (EtOH)[1]

Procedure:

- Charging: Charge the nitro intermediate (50 g) and MeOH (500 mL) into a hydrogenation vessel (e.g., Parr shaker or autoclave).
- Inerting: Purge the vessel with Nitrogen (

) three times to remove oxygen.[1]

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- Catalyst Addition: Carefully add 10% Pd/C (2.5 g wet) under

  flow. Safety: Pd/C is pyrophoric when dry; keep wet.[1]

- Hydrogenation: Charge the vessel with Hydrogen (

) to 1–2 atm (balloon pressure or low-pressure gauge). Stir vigorously at 20–25°C.

  - Caution: Do NOT heat above 30°C to prevent azetidine ring opening.[1]

- Monitoring: Monitor H2 consumption. Reaction is typically complete in 2–4 hours.[1] Verify by HPLC (disappearance of nitro peak, appearance of aniline).

- Filtration: Filter the reaction mixture through a pad of Celite to remove the catalyst.[1] Wash the pad with MeOH.[1]

- Concentration: Concentrate the filtrate under reduced pressure (Rotavap) at 40°C to obtain the crude aniline.

- Purification (Optional): If the color is dark, the product can be recrystallized from Hexane/EtOAc or passed through a short silica plug.[1] For most applications, the crude purity is >98%.[1]

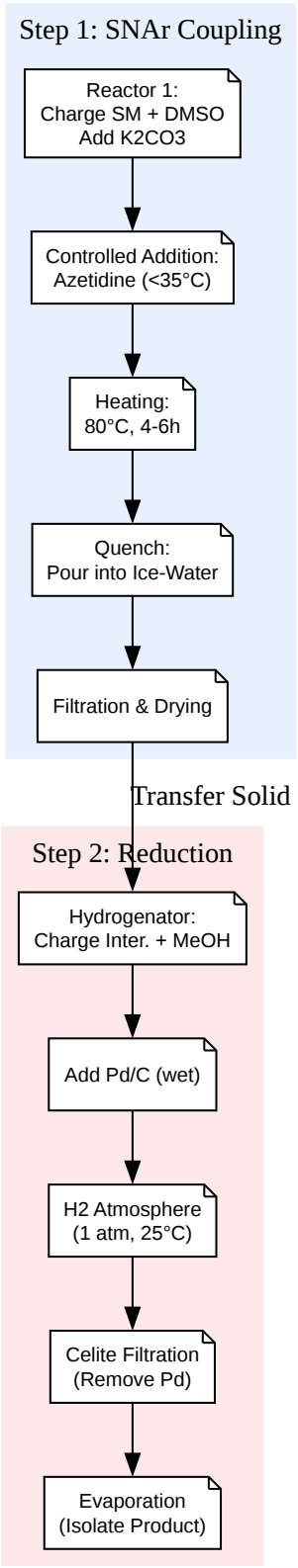
Process Safety & Engineering Controls

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Hazard	Mitigation Strategy
Azetidine Toxicity	Azetidine is a potent alkylating agent and skin irritant.[1] Use double gloves, face shield, and handle strictly in a fume hood.[1]
Exotherm ( )	The reaction of azetidine with fluoro-nitrobenzene is exothermic.[1] Control addition rate and have cooling capacity available.[1]
Hydrogenation Risks	is flammable.[1] Ground all equipment. Ensure Pd/C remains wet during handling to prevent sparking.[1]
Impurity Control	Monitor for "Ring-Opened" impurity (N-propyl aniline derivative) during hydrogenation. If observed, switch to Fe/NH4Cl reduction.[1]

Process Flow Diagram (Unit Operations)

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Caption: Sequential unit operations for the synthesis of **4-(Azetidin-1-yl)-2-methylaniline**.

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Analytical Specifications

For the final release of **4-(Azetidin-1-yl)-2-methylaniline**:

- Appearance: Off-white to pale brown solid/oil (low melting point).[1]
- 1H NMR (400 MHz, DMSO-d6):

  6.80 (d, 1H, Ar-H), 6.35 (s, 1H, Ar-H), 6.30 (d, 1H, Ar-H), 4.60 (br s, 2H,

  ), 3.75 (t, 4H, Azetidine-

  ), 2.25 (m, 2H, Azetidine-

  ), 2.05 (s, 3H,

).[1]
- HPLC Purity: >98.0% (Area %).[1][3]
- Mass Spec (ESI): Calculated for

  : 162.23; Found

  .[1]

References

- General SNAr Methodology for N-Aryl Azetidines
  - Title: "Scalable Synthesis of N-Aryl Azetidines via Nucleophilic Arom
  - Context: Standard industry practice for electron-deficient aryl fluorides.[1]
  - Source:[1]
- Stability of Azetidines in Hydrogenation
  - Title: "Palladium-Catalyzed N-Arylation Reactions with Aziridine and Azetidine." (Discusses stability of ring).

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- Source:

- Chemical Substance Entry
  - Title: "**4-(Azetidin-1-yl)-2-methylaniline** (CAS 344405-56-7)"[1][4][5]
  - Source:[1]
- Alternative Buchwald Strategy (Background)
  - Title: "Buchwald–Hartwig Amination of (Pseudo)haloaromatics."[1][6]
  - Source:[1]

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